

An In-depth Technical Guide to the Physicochemical Properties of (2-Mercaptoethyl)cyclohexanethiol

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Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

Cat. No.: B12656003

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This technical guide provides a comprehensive overview of the known physicochemical properties of **(2-Mercaptoethyl)cyclohexanethiol**. Due to the limited availability of detailed experimental data for this specific compound, this document aggregates available data and presents a generalized experimental protocol for its synthesis based on established methods for analogous compounds.

Core Physicochemical Properties

(2-Mercaptoethyl)cyclohexanethiol, identified by the CAS number 28351-14-6, possesses the IUPAC name 1-(2-sulfanylethyl)cyclohexane-1-thiol^[1]. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	28351-14-6	[1]
Molecular Formula	C8H16S2	[1]
Molecular Weight	176.34 g/mol	N/A
Boiling Point	259.6 °C at 760 mmHg	N/A
Density	1.02 g/cm³	N/A
Refractive Index	1.527	N/A
Flash Point	105.5 °C	N/A

Experimental Protocols

A specific, peer-reviewed experimental protocol for the synthesis of **(2-Mercaptoethyl)cyclohexanethiol** is not readily available in the surveyed literature. However, a plausible synthetic route can be extrapolated from established methods for the preparation of geminal dithiols and other cyclohexanethiol derivatives. The following is a generalized protocol for the synthesis of **1-(2-mercaptoethyl)cyclohexanethiol** from a suitable precursor, such as cyclohexanone. This protocol is intended for informational purposes and should be adapted and optimized by qualified personnel.

Generalized Synthesis of **(2-Mercaptoethyl)cyclohexanethiol**

The synthesis can be envisioned as a two-step process: first, the introduction of the 2-mercaptoethyl group at the alpha-position to the carbonyl group of cyclohexanone, followed by the conversion of the carbonyl group to a geminal dithiol.

Step 1: α -Thioethylation of Cyclohexanone

This step involves the reaction of cyclohexanone with a suitable reagent to introduce the thioethyl group. A possible method is the reaction with ethylene sulfide in the presence of a base.

- Materials: Cyclohexanone, Ethylene sulfide, a suitable base (e.g., sodium ethoxide), and an inert solvent (e.g., anhydrous ethanol).
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclohexanone in the anhydrous solvent.
 - Cool the solution in an ice bath.
 - Slowly add the base to the cooled solution while stirring.
 - To this mixture, add ethylene sulfide dropwise, maintaining the low temperature.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours.
 - Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC-MS).
 - Upon completion, quench the reaction by adding a dilute acid.
 - Extract the product with an organic solvent (e.g., diethyl ether), wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure to obtain the crude 2-(2-thioethyl)cyclohexanone.

Step 2: Conversion to Geminal Dithiol

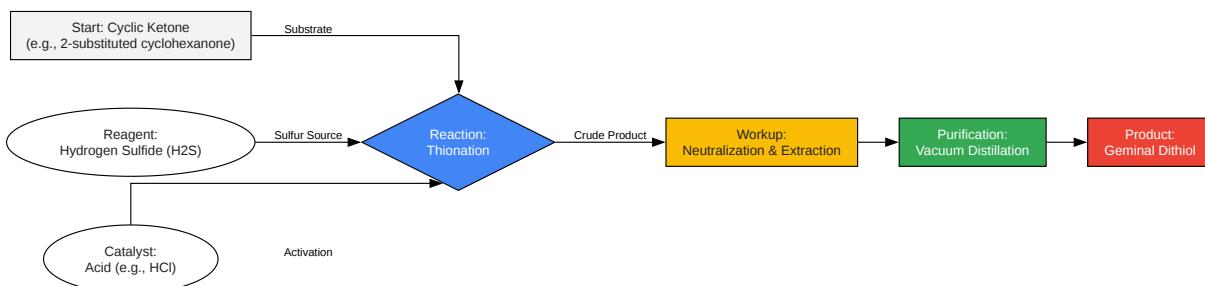
The resulting ketone is then converted to the target geminal dithiol. This is typically achieved by reacting the ketone with hydrogen sulfide in the presence of an acid catalyst.

- Materials: 2-(2-Thioethyl)cyclohexanone, Hydrogen sulfide (gas), a strong acid catalyst (e.g., hydrogen chloride), and a suitable solvent (e.g., ethanol).
- Procedure:
 - Dissolve the crude 2-(2-thioethyl)cyclohexanone in the solvent in a pressure-resistant reaction vessel.

- Cool the solution in an ice bath.
- Saturate the solution with hydrogen chloride gas.
- Bubble hydrogen sulfide gas through the solution for several hours while maintaining a low temperature.
- Seal the vessel and allow the reaction to proceed at room temperature for an extended period, with continuous stirring.
- Monitor the disappearance of the ketone by an appropriate method.
- Once the reaction is complete, carefully vent the excess hydrogen sulfide in a fume hood.
- Neutralize the reaction mixture with a base (e.g., sodium bicarbonate solution).
- Extract the product with an organic solvent, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product, **(2-Mercaptoethyl)cyclohexanethiol**, should be purified by vacuum distillation or column chromatography.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of a geminal dithiol from a cyclic ketone, which is a plausible route for synthesizing **(2-Mercaptoethyl)cyclohexanethiol**.



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Caption: Generalized workflow for geminal dithiol synthesis.

Signaling Pathways and Biological Activity

Currently, there is no publicly available information detailing the involvement of **(2-Mercaptoethyl)cyclohexanethiol** in any specific biological signaling pathways or its broader pharmacological activity. Dithiols are known to interact with biological systems, particularly through redox-sensitive mechanisms and by chelating metal ions. Further research is required to elucidate the specific biological roles, if any, of this compound.

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References

- 1. prepchem.com [prepchem.com]

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